

Personal protective equipment for handling 1,1,1-Trifluoro-4-iodobutane

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Compound of Interest

Compound Name: 1,1,1-Trifluoro-4-iodobutane

Cat. No.: B1333361

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Essential Safety and Handling Guide for 1,1,1-Trifluoro-4-iodobutane

This guide provides immediate and essential safety protocols for laboratory professionals handling **1,1,1-Trifluoro-4-iodobutane**. Adherence to these procedures is critical for ensuring personal safety and proper disposal.

Chemical Hazards: **1,1,1-Trifluoro-4-iodobutane** is a chemical compound that presents several hazards. It is known to cause skin and serious eye irritation.^{[1][2]} Inhalation may lead to respiratory irritation.^{[1][3]} Furthermore, it is a flammable liquid and vapor, and in some cases, it is considered toxic if inhaled.

Personal Protective Equipment (PPE)

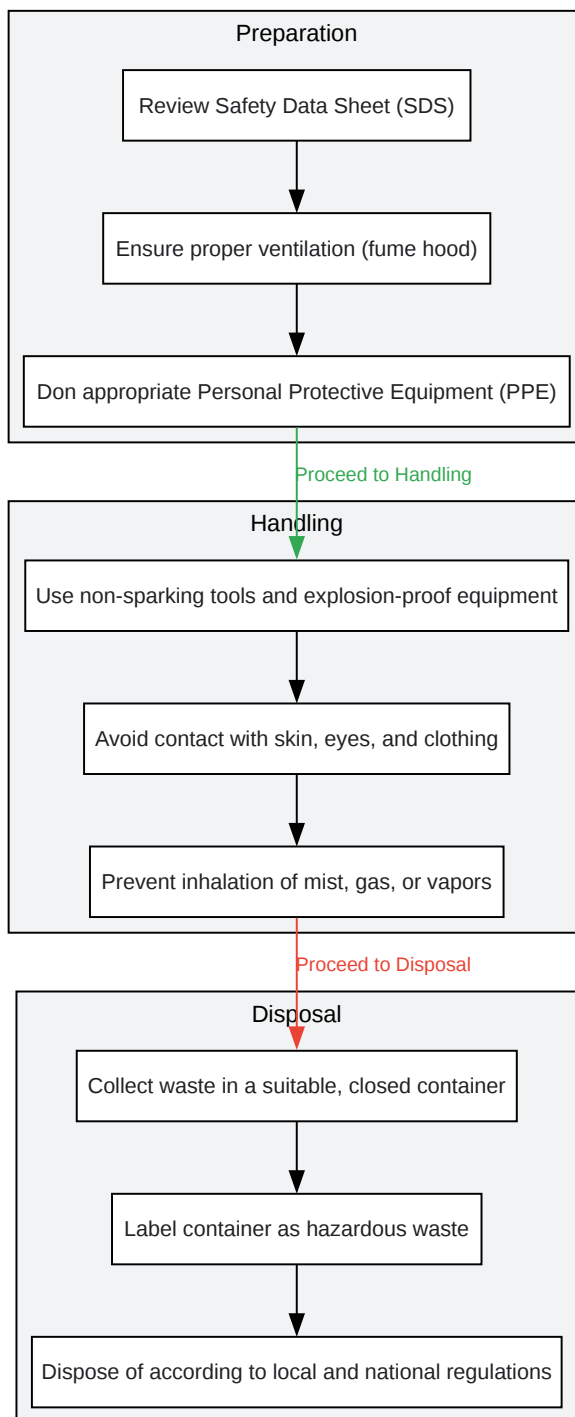
The following table summarizes the required personal protective equipment for handling **1,1,1-Trifluoro-4-iodobutane**.

Body Part	Personal Protective Equipment	Specifications
Eyes/Face	Safety Goggles & Face Shield	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. A face shield should also be worn.
Skin	Gloves & Lab Coat/Coveralls	Chemical-resistant, impervious gloves. Fire/flame resistant and impervious clothing, such as a lab coat or coveralls.
Respiratory	Full-face Respirator	A full-face respirator is recommended if exposure limits are exceeded, if irritation or other symptoms are experienced, or if working outside of a well-ventilated area.
Feet	Closed-toe Shoes	Sturdy, closed-toe shoes are required. In case of a significant spill risk, chemical-resistant boots with steel toes are recommended.

Experimental Workflow and Safety Protocols

A systematic approach is crucial when working with **1,1,1-Trifluoro-4-iodobutane**. The following diagram illustrates the necessary steps from preparation to disposal.

Workflow for Handling 1,1,1-Trifluoro-4-iodobutane

[Click to download full resolution via product page](#)Caption: Workflow for Handling **1,1,1-Trifluoro-4-iodobutane**

Operational Plan

1. Pre-Handling Preparations:

- Review the Safety Data Sheet (SDS): Before beginning any work, thoroughly read and understand the SDS for **1,1,1-Trifluoro-4-iodobutane**.
- Ensure Proper Ventilation: All handling of this chemical must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[2\]](#)[\[4\]](#)
- Assemble PPE: Put on all required personal protective equipment as detailed in the table above. Inspect all PPE for any damage before use.

2. Safe Handling Procedures:

- Grounding and Bonding: To prevent fire caused by electrostatic discharge, use non-sparking tools and ensure proper grounding and bonding of containers and receiving equipment.[\[4\]](#)[\[5\]](#)
- Avoid Contact: Exercise caution to prevent contact with skin, eyes, and clothing.[\[2\]](#)[\[4\]](#)
- Avoid Inhalation: Do not breathe mist, gas, or vapors.[\[4\]](#)
- Emergency Preparedness: Ensure that an eyewash station and safety shower are readily accessible.

3. Storage:

- Container: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#)[\[4\]](#)
- Conditions to Avoid: Keep away from heat, sparks, open flames, and other ignition sources.[\[5\]](#) Protect from light.[\[3\]](#)
- Incompatible Materials: Store separately from strong oxidizing agents.[\[3\]](#)

Disposal Plan

1. Waste Collection:

- All waste materials containing **1,1,1-Trifluoro-4-iodobutane**, including contaminated consumables, must be collected in a suitable and properly labeled, closed container.[4]

2. Environmental Precautions:

- Prevent the chemical from entering drains or the environment.[4]

3. Final Disposal:

- Dispose of the hazardous waste through a licensed disposal company, in accordance with all applicable federal, state, and local regulations.[6] Contaminated packaging should be disposed of in the same manner as the unused product.[6]

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References

- 1. 1,1,1-Trifluoro-4-iodobutane, 98+%, stab. with copper 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 2. tcichemicals.com [tcichemicals.com]
- 3. fishersci.com [fishersci.com]
- 4. echemi.com [echemi.com]
- 5. beta.lakeland.edu [beta.lakeland.edu]
- 6. science2education.co.uk [science2education.co.uk]
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